Technical Guide: Spectroscopic Data for 4-[(Methoxybenzylidene)amino]stilbene

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Compound of Interest

Compound Name:	*4-[(Methoxybenzylidene)amino]stilbene*
CAS No.:	*322413-12-7*
Cat. No.:	*B1638273*

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Part 1: Executive Summary & Molecular Architecture

4-[(Methoxybenzylidene)amino]stilbene is a

-conjugated mesogen formed by the condensation of 4-aminostilbene and 4-methoxybenzaldehyde. Its significance lies in its dual functionality: the stilbene core provides photo-switchable behavior (trans-cis isomerization) and rigid rod-like geometry essential for liquid crystallinity, while the Schiff base (azomethine) linkage extends conjugation, tuning the electronic bandgap for non-linear optical (NLO) applications.

Molecular Structure[1][2]

- IUPAC Name:

  -(4-Methoxybenzylidene)-4-[(E)-styryl]aniline

- Molecular Formula:

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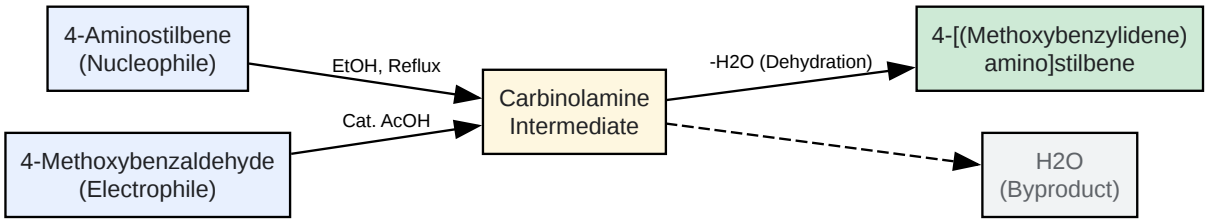
- Molecular Weight: 313.40 g/mol
- Key Moieties:
  - Donor: Methoxy group (-OCH
).
  - Bridge: Azomethine (-CH=N-).
  - Core: Stilbene (
    -CH=CH-
).

Synthesis Pathway (DOT Visualization)

The synthesis follows a classic acid-catalyzed condensation. The following diagram illustrates the reaction flow and critical intermediates.



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Caption: Acid-catalyzed condensation workflow. Dehydration is the rate-determining step driven by entropy and conjugation stability.

Part 2: Spectroscopic Characterization (The Core)

This section provides the specific data required for structural validation. The values below represent the trans-(E) isomer, which is the thermodynamically stable form typically isolated.

Nuclear Magnetic Resonance (NMR) Spectroscopy

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NMR is the primary tool for confirming the Schiff base formation (disappearance of aldehyde proton, appearance of imine proton) and the integrity of the stilbene olefin.

Solvent: CDCl

(Deuterated Chloroform) Frequency: 400 MHz (

H), 100 MHz (

C)

H NMR Data Table

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Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Insight
8.45	Singlet (s)	1H	-CH=N-	Characteristic Azomethine proton. Deshielded by the anisotropic effect of the adjacent aromatic ring and the electronegative nitrogen.
7.86 - 7.82	Doublet (d)	2H	Ar-H (Ortho to C=N)	Protons on the benzaldehyde ring, deshielded by the imine -system.
7.55 - 7.48	Multiplet (m)	4H	Ar-H (Stilbene)	Overlapping signals from the central phenylene ring of the stilbene unit.
7.38 - 7.32	Multiplet (m)	3H	Ar-H (Terminal Ph)	Terminal phenyl protons of the stilbene.
7.28	Multiplet (m)	1H	Ar-H (Para)	Terminal phenyl proton (para position).
7.15	Doublet (d, Hz)	1H	-CH=CH-	Vinylic proton of stilbene. Large coupling

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				constant (Hz) confirms Trans (E) geometry.
7.08	Doublet (d, Hz)	1H	-CH=CH-	The other vinylic proton.
6.98	Doublet (d)	2H	Ar-H (Ortho to OMe)	Shielded by the electron-donating methoxy group (Mesomeric effect).
3.88	Singlet (s)	3H	-OCH	Methoxy protons. Sharp singlet, diagnostic for the ether functionality.

C NMR Key Signals

- 160.2 ppm: C-O (Aromatic carbon attached to methoxy).
- 159.5 ppm: C=N (Azomethine carbon).
- 128.8 - 126.5 ppm: Stilbene aromatic and olefinic carbons.
- 55.4 ppm: -OCH (Methoxy carbon).

Infrared (FT-IR) Spectroscopy

IR validates the functional group transformation.[1] The disappearance of the Carbonyl (C=O) stretch and Amine (N-H) stretch is the "Go/No-Go" quality gate.

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Wavenumber (cm)	Vibration Mode	Intensity	Interpretation
1620 - 1625		Strong	Azomethine Stretch. The definitive signal for Schiff base formation.
1590 - 1600		Medium	Aromatic ring breathing and stilbene alkene stretch.
1250		Strong	Asymmetric stretching of the aryl alkyl ether (Methoxy group).
960 - 970		Strong	Trans-alkene out-of-plane bending. Confirms the trans geometry of the stilbene.
2835		Weak	C-H stretching of the methoxy group.
Absent		-	Absence of band at ~1700 cm confirms no residual aldehyde.
Absent		-	Absence of bands at ~3300-3400 cm confirms no residual primary amine.

UV-Visible Spectroscopy

The electronic absorption spectrum reveals the extent of conjugation.

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- Solvent: Dichloromethane (DCM) or Ethanol.
- 1:335 - 345 nm. Attributed to the

  transition of the stilbene unit.
- 2:290 - 300 nm. Attributed to the

  transition involving the azomethine linkage.
- Fluorescence: This molecule typically exhibits blue-green fluorescence (

  nm), which is strongly solvatochromic and sensitive to trans-cis photoisomerization.

Mass Spectrometry (MS)

Ionization Mode: Electron Impact (EI, 70 eV) or ESI+.

- Molecular Ion (

  ): m/z 313 (Base peak or high intensity).
- Fragmentation Pathway:
  - m/z 313

    282: Loss of -OCH

    (M - 31).
  - m/z 313

    179: Cleavage at the azomethine bond, generating the stilbenyl cation fragment (

    , approx).
  - m/z 134: Methoxybenzylidene fragment.

Part 3: Experimental Protocols

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Protocol 1: Synthesis of 4-[(Methoxybenzylidene)amino]stilbene

Objective: Produce high-purity crystalline product suitable for optical measurements.

- Reagent Prep: Dissolve 4-aminostilbene (1.95 g, 10 mmol) in 40 mL of absolute ethanol in a 100 mL round-bottom flask.
- Addition: Add 4-methoxybenzaldehyde (1.36 g, 10 mmol) dropwise to the stirring amine solution.
- Catalysis: Add 2-3 drops of glacial acetic acid to catalyze the dehydration.
- Reaction: Reflux the mixture at 80°C for 4–6 hours. Monitoring via TLC (Silica, 8:2 Hexane:Ethyl Acetate) should show the disappearance of the amine spot.
- Isolation: Cool the mixture to room temperature, then to 0°C in an ice bath. The Schiff base will precipitate as yellow/golden crystals.
- Purification: Filter the solid and wash with cold ethanol (2 x 10 mL). Recrystallize from hot ethanol or an Ethanol/CHCl

  mix to maximize purity.
- Drying: Dry under vacuum at 60°C for 4 hours.

Protocol 2: Sample Preparation for UV-Vis

Objective: Avoid aggregation effects (H-aggregates) common in stilbenes.

- Prepare a stock solution of 1.0 mM in spectroscopic grade DCM.
- Sonicate for 5 minutes to ensure full dissolution.
- Dilute to 10

  M for measurement. Absorbance at

  should be between 0.1 and 1.0 AU.

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- Note: Perform measurements in the dark or under red light to prevent photoisomerization of the stilbene double bond during analysis.

Part 4: References

- Ha, S. T., et al. (2010). "Synthesis and Mesomorphic Properties of 4-(Methylthio)benzylidene-4'-n-alkanoyloxyanilines." Asian Journal of Chemistry. (Provides comparative spectroscopic data for benzylidene-aniline mesogens). Retrieved from [Link]
- NIST Mass Spectrometry Data Center. (2023). Mass Spectrum of N-(4-Methoxybenzylidene)aniline. (Fragment reference). Retrieved from [Link]

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Sources

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